Mass spectrometry fragmentation pattern of (R)-HPBA-d5

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Compound of Interest

Compound Name:	*(R)-2-Hydroxy-4-phenylbutyric Acid-d5*
CAS No.:	*1286987-57-2*
Cat. No.:	*B586990*

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Executive Summary

This application note details the mass spectrometry (MS) characterization and quantification of (R)-2-Hydroxy-4-(phenyl-d5)-butyric acid (referred to herein as (R)-HPBA-d5).

(R)-HPBA is a critical chiral intermediate in the synthesis of Angiotensin-Converting Enzyme (ACE) inhibitors, including Benazepril, Enalapril, and Lisinopril.[1] The deuterated isotopologue, (R)-HPBA-d5, serves as the gold-standard Internal Standard (IS) for normalizing matrix effects and recovery variances during pharmacokinetic (PK) and impurity profiling.

Key Technical Insight: Unlike simple phenyl-alkyl acids, the

-hydroxy group on HPBA facilitates specific fragmentation pathways (dehydration-decarboxylation) in Negative Electrospray Ionization (ESI-) mode, which provides superior sensitivity over positive mode for this acidic analyte.

Molecule Profile & Physicochemical Properties

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Property	Data
Analyte Name	(R)-2-Hydroxy-4-(phenyl-d5)-butyric acid
Abbreviation	(R)-HPBA-d5
Chemical Formula	
Exact Mass (Neutral)	185.11 Da
Parent Ion	m/z 184.10
Isotopic Label	Phenyl-d5 (Ring deuteration ensures label stability; no exchangeable protons)
pKa	~3.8 (Carboxylic acid), ~13.5 (Hydroxyl)
Solubility	Methanol, Acetonitrile, Ethyl Acetate

Mass Spectrometry Fragmentation Analysis

The fragmentation of (R)-HPBA-d5 follows a distinct pathway driven by the stability of the deuterated phenyl ring and the lability of the carboxyl group.

Ionization Source Parameters

- Mode: Negative Electrospray Ionization (ESI-).
- Rationale: The carboxylic acid moiety deprotonates readily (
  ), offering 10-50x higher sensitivity than positive mode adducts (
  ,
) which are prone to adduct instability.

Mechanistic Fragmentation Pathways

Upon Collision-Induced Dissociation (CID), the precursor ion m/z 184 undergoes three primary cleavage events:

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- Decarboxylation (Primary Quantifier):
  - Transition:
  - Mechanism: Loss of neutral

    (44 Da). The negative charge localizes on the

    -carbon, stabilized by the adjacent hydroxyl group.
  - Equation:
- Dehydration-Decarboxylation (Secondary Qualifier):
  - Transition:
  - Mechanism: Simultaneous or sequential loss of

    (18 Da) and

    (44 Da). Total neutral loss = 62 Da. This forms a stabilized deuterated styryl anion derivative.
  - Equation:
- Benzylic Cleavage (Structural Confirmation):
  - Transition:
  - Mechanism: Cleavage of the alkyl chain to release the deuterated benzyl anion.
  - Note: The unlabelled benzyl anion appears at m/z 91. The shift to m/z 96 confirms the integrity of the d5-ring.

Visualization: Fragmentation Logic

The following diagram illustrates the fragmentation mechanism, highlighting the retention of the d5-label in product ions.

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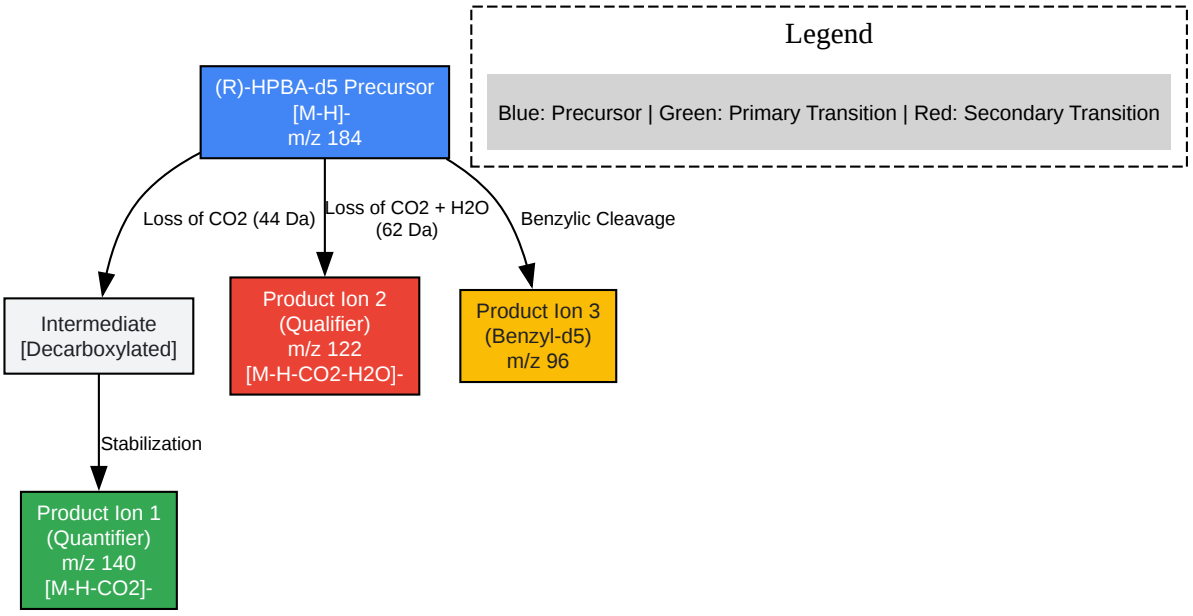

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Figure 1: Mechanistic fragmentation pathway of (R)-HPBA-d5 in Negative ESI mode.

Experimental Protocols

Protocol A: LC-MS/MS Acquisition Parameters

System: Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis)

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Parameter	Setting	Notes
Ion Source	ESI Negative	
Spray Voltage	-2500 V	Lower voltage reduces discharge in negative mode.
Source Temp	450°C	Ensure efficient desolvation of aqueous mobile phases.
Curtain Gas	35 psi	
Precursor Ion	184.1	Unit Resolution
Quantifier Product	140.1	CE: -18 V
Qualifier Product	122.1	CE: -28 V
Dwell Time	50 ms	

Protocol B: Chiral Chromatographic Separation

Critical Note: Mass spectrometry cannot distinguish (R)-HPBA from (S)-HPBA. To validate the (R)-enantiomer specifically, a chiral column is mandatory.

- Column: Chiralpak AD-RH or Chiralcel OD-RH (Reverse Phase Chiral).
  - Dimensions: 150 x 4.6 mm, 5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Isocratic Method: 60% A / 40% B.
- Flow Rate: 0.5 mL/min.
- Validation: Inject racemic HPBA to establish resolution (

) between (S) and (R) peaks. (R)-HPBA typically elutes second on AD-RH columns (verify with standards).

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Protocol C: Sample Preparation (Self-Validating)

This protocol uses the d5-IS to correct for extraction efficiency.

- Aliquot: Transfer 50 µL of biological sample (plasma/urine) or reaction mixture.
- IS Addition: Add 10 µL of (R)-HPBA-d5 Working Solution (10 µg/mL in MeOH).
  - Checkpoint: Final IS concentration should be ~10x the Lower Limit of Quantitation (LLOQ).
- Precipitation: Add 200 µL cold Acetonitrile (containing 0.1% Formic Acid).
- Vortex/Centrifuge: Vortex 30s, Centrifuge at 10,000 x g for 10 min.
- Dilution: Transfer 100 µL supernatant to a fresh vial; dilute with 100 µL Water (to match initial mobile phase conditions).
- Injection: Inject 5 µL onto the LC-MS/MS.

Workflow Visualization

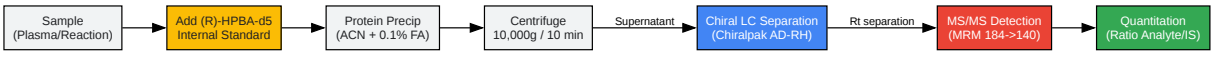

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Figure 2: Analytical workflow ensuring enantiomeric specificity and quantitative accuracy.

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